

An In-depth Technical Guide to 2-Aminoheptanoic Acid: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: 2-Aminoheptanoic acid

Cat. No.: B556007

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-aminoheptanoic acid**, a non-proteinogenic α -amino acid. It details its chemical structure, physicochemical properties, and established experimental protocols for its synthesis, serving as a vital resource for professionals in chemical research and drug development.

Chemical Structure and IUPAC Nomenclature

2-Aminoheptanoic acid is an alpha-amino acid characterized by a seven-carbon chain (heptanoic acid) with an amino group ($-\text{NH}_2$) attached to the alpha-carbon (the carbon atom adjacent to the carboxyl group).[1][2][3] Its systematic International Union of Pure and Applied Chemistry (IUPAC) name is **2-aminoheptanoic acid**. [1] The compound is also known by several synonyms, including DL-Homonorleucine and α -aminoenanthic acid.[1][4][5]

The structure of **2-aminoheptanoic acid** is as follows:

Caption: Chemical structure of **2-Aminoheptanoic acid**.

Physicochemical and Quantitative Data

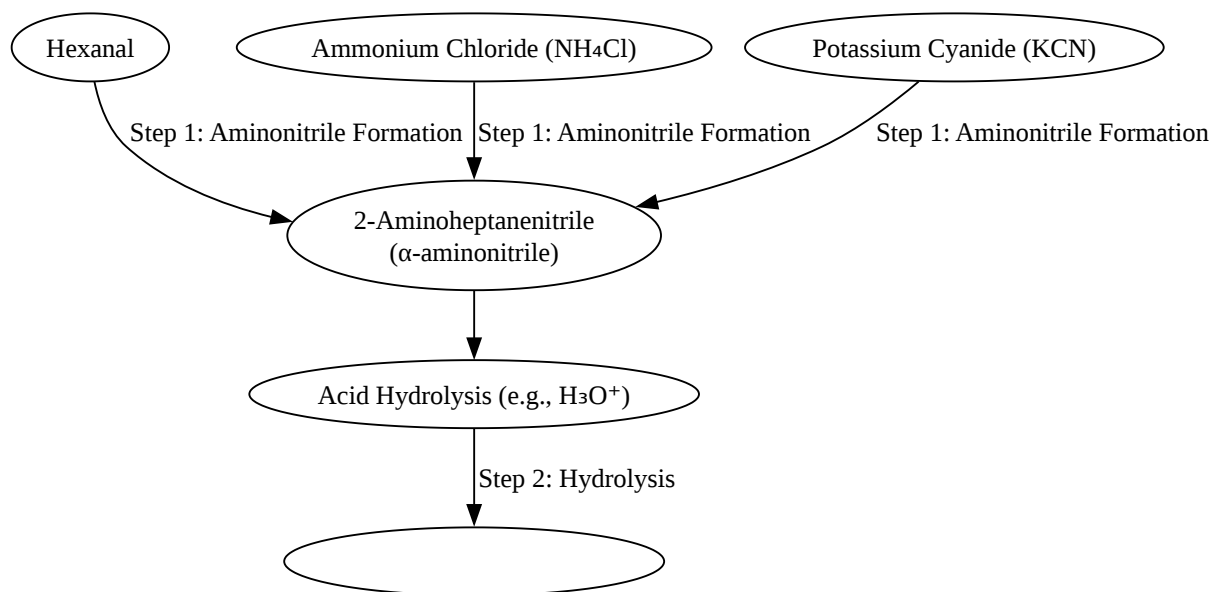
The physical and chemical properties of **2-aminoheptanoic acid** are summarized in the table below. The data pertains to the racemic mixture unless otherwise specified.

Property	Value	Reference(s)
IUPAC Name	2-aminoheptanoic acid	[1]
Synonyms	DL-2-Aminoheptanoic acid, DL-Homonorleucine	[1][6]
CAS Number	1115-90-8	[6][7]
Chemical Formula	C ₇ H ₁₅ NO ₂	[2][6][7]
Molecular Weight	145.20 g/mol	[6][7]
Appearance	White solid	[2][3]
Melting Point	~280 °C (decomposes)	[3]
Solubility	Soluble in water	[2][4]
pKa (Strongest Acidic)	~2.85 (Predicted)	[5]
pKa (Strongest Basic)	~9.53 (Predicted)	[5]
SMILES	CCCCC(C(=O)O)N	[1][6]

Experimental Protocols

Synthesis of 2-Aminoheptanoic Acid via Strecker Synthesis

The Strecker synthesis is a classic method for producing α -amino acids from aldehydes or ketones.[8][9][10] For **2-aminoheptanoic acid**, the synthesis starts with hexanal. The process involves three main steps: the formation of an α -aminonitrile followed by its hydrolysis.[8][9]



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